

Aniline-d5: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Aniline-d5

Cat. No.: B030001

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This in-depth technical guide provides comprehensive information on the stability and optimal storage conditions for **Aniline-d5**. Understanding these parameters is critical for ensuring the isotopic and chemical purity of this compound, which is essential for its use as an internal standard in quantitative analysis, in metabolic studies, and as a starting material in the synthesis of deuterated compounds.

Physicochemical Properties and Storage Summary

Aniline-d5 is a deuterated analog of aniline where the five hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution imparts a higher mass and greater metabolic stability due to the stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond.^{[1][2]} However, its general chemical reactivity and susceptibility to degradation are similar to that of unlabeled aniline.

Table 1: Summary of Physicochemical Properties and Recommended Storage for **Aniline-d5**

Property	Value
Chemical Formula	C ₆ D ₅ NH ₂
Molecular Weight	~98.16 g/mol
Appearance	Colorless to pale yellow oily liquid; darkens on exposure to air and light.
Boiling Point	~184 °C
Melting Point	~-6 °C
Storage Temperature	2-8 °C (Refrigerated).[3][4][5][6][7]
Storage Conditions	Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon), protected from light and moisture.[8][9]
Long-Term Stability	Stable for extended periods under recommended conditions. Re-analysis of chemical purity is recommended after three years.[10]

Stability Profile and Degradation Pathways

Aniline-d5 is a stable compound when stored correctly. However, like its non-deuterated counterpart, it is susceptible to degradation through several pathways, primarily initiated by exposure to oxygen (air) and light. The primary degradation mechanisms are oxidation and polymerization.

Oxidative Degradation

Exposure to atmospheric oxygen can lead to the oxidation of the amino group and the aromatic ring. This process is often accelerated by light and can result in the formation of a variety of colored impurities. Potential oxidation products include:

- Nitrobenzene-d5: From oxidation of the amino group.

- Azoxybenzene-d10 and Azobenzene-d10: Formed through condensation reactions following oxidation.
- Quinone-d4: Resulting from oxidation of the aromatic ring.
- Polymeric materials (Aniline Black): Complex, dark-colored polymers formed through extensive oxidation and polymerization.[\[11\]](#)

The deuteration of the aromatic ring is expected to have a minimal effect on the susceptibility to oxidation compared to unlabeled aniline.

Photodegradation

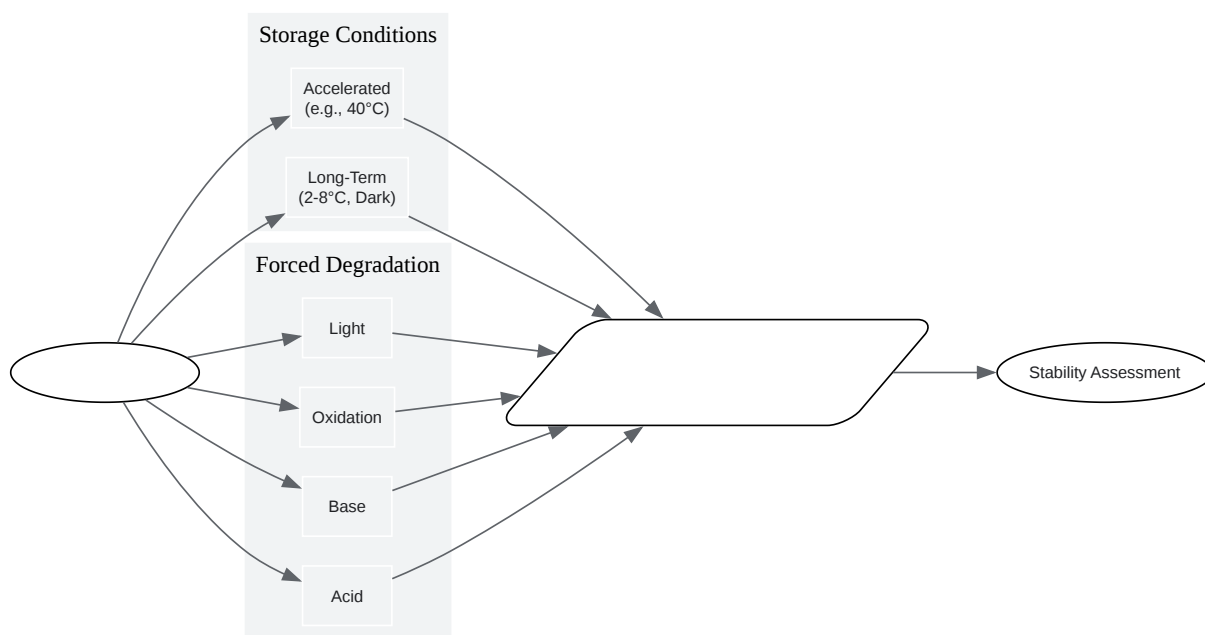
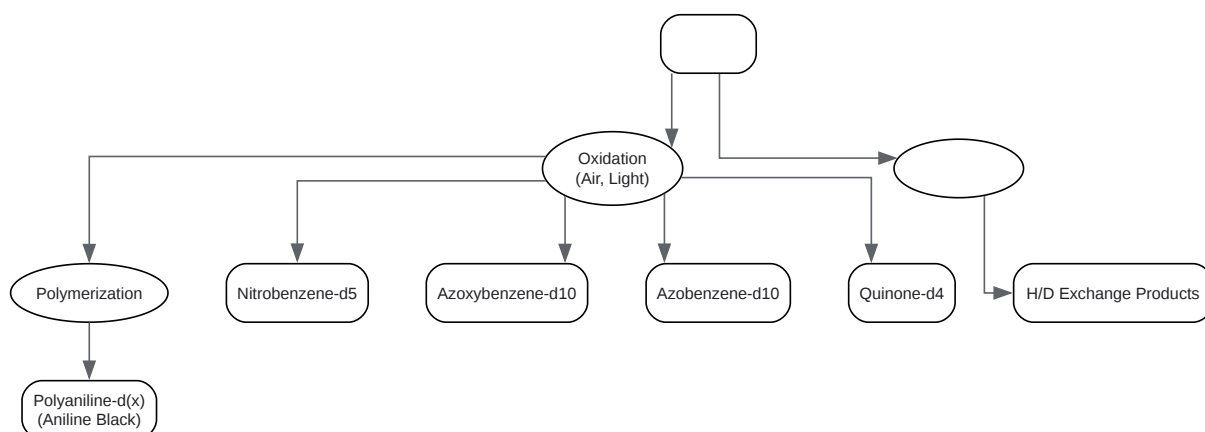
Exposure to light, particularly UV radiation, can promote the degradation of **Aniline-d5**.

Photodegradation can lead to the formation of radicals and initiate oxidation and polymerization reactions, resulting in discoloration and the formation of impurities.

Isotopic Stability (H/D Exchange)

Under neutral or basic conditions, the deuterium atoms on the aromatic ring of **Aniline-d5** are stable and not readily exchangeable. However, under strongly acidic conditions, there is a potential for hydrogen-deuterium (H/D) exchange, which could compromise the isotopic purity of the compound. It is therefore advisable to avoid prolonged exposure to strong acids.

Below is a diagram illustrating the potential degradation pathways of **Aniline-d5**.



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